

Structural Elucidation and Physicochemical Profile

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Compound of Interest

Compound Name: 2-Amino-4-methylpentan-1-ol

CAS No.: 502-32-9

Cat. No.: B1294294

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Structural Formula and Stereochemistry

(S)-2-Amino-4-methylpentan-1-ol is a chiral amino alcohol. Its structure consists of a pentanol backbone with an amino group at the C2 position and a methyl branch at the C4 position. The stereochemical designation "(S)" at the C2 chiral center is critical to its function in asymmetric synthesis, as it dictates the spatial orientation of the amino and hydroxyl groups. This defined stereochemistry is inherited from its precursor, the proteinogenic amino acid L-leucine.

The molecular formula is $C_6H_{15}NO$, and its structure can be represented by various chemical notations.^{[1][2]} The IUPAC name is (2S)-2-amino-4-methylpentan-1-ol.^[3]

Caption: 2D Structural Formula of (S)-2-Amino-4-methylpentan-1-ol.

Physicochemical Data

The physical and chemical properties of L-Leucinol are well-documented, making it a predictable and reliable reagent in various chemical transformations. Key properties are summarized in the table below.

Property	Value	Source
CAS Number	7533-40-6	[4][5]
Molecular Weight	117.19 g/mol	[2][4]
Appearance	Clear colorless to slightly yellow liquid or low melting mass	[6][7]
Density	0.917 g/mL at 25 °C	[8]
Boiling Point	198-200 °C at 768 mmHg	
Melting Point	56-58 °C	[6][8]
Flash Point	91 °C (195.8 °F) - closed cup	[8]
Refractive Index (n _{20/D})	1.4511	
Optical Activity ([α] _{20/D})	+4° (c = 9 in ethanol)	

Spectroscopic Characterization

Structural confirmation and purity assessment rely on standard spectroscopic techniques.

- ¹H NMR:** The proton NMR spectrum provides characteristic signals for the different hydrogen environments in the molecule. Expected signals include multiplets for the methyl protons of the isobutyl group, the methine proton, the methylene protons adjacent to the hydroxyl group, and the chiral center proton.[9]
- ¹³C NMR:** The carbon NMR spectrum shows distinct peaks for each of the six carbon atoms, confirming the carbon skeleton.[10]
- IR Spectroscopy:** The infrared spectrum is characterized by strong absorptions corresponding to the O-H and N-H stretching of the alcohol and amine functional groups, respectively, typically in the range of 3300-3400 cm⁻¹. C-H stretching and bending vibrations are also prominent.[11][12]

Synthesis Methodologies

The most prevalent and economically viable synthesis of (S)-2-Amino-4-methylpentan-1-ol leverages the "chiral pool," using the naturally occurring and enantiomerically pure amino acid L-leucine as the starting material.

Chiral Pool Synthesis via Reduction of L-Leucine Ester

Principle & Rationale: This method involves a two-step process: esterification of the carboxylic acid of L-leucine followed by reduction of the resulting ester to the primary alcohol. The esterification step is necessary because common reducing agents like sodium borohydride (NaBH_4) or lithium aluminum hydride (LiAlH_4) do not efficiently reduce carboxylic acids directly under standard conditions but readily reduce esters. This approach preserves the stereochemistry at the C2 position, directly translating the chirality of the starting material to the product.

Detailed Experimental Protocol:

- **Esterification:** L-leucine is first converted to its methyl or ethyl ester. A common laboratory method is the Fischer esterification, which involves refluxing the amino acid in the corresponding alcohol (e.g., methanol) with a catalytic amount of strong acid (e.g., HCl or H_2SO_4). The reaction yields the amino acid ester hydrochloride salt.[\[13\]](#)
- **Neutralization & Reduction:** The L-leucine methyl ester hydrochloride salt is neutralized with a base, such as sodium bicarbonate (NaHCO_3).[\[13\]](#) The free ester is then reduced. For safety and scalability, sodium borohydride (NaBH_4) is often preferred over LiAlH_4 . The reduction is typically carried out in a protic solvent like ethanol or a mixture of ethanol and water.[\[6\]](#)[\[13\]](#)
- **Reaction Monitoring & Work-up:** The reaction is monitored by thin-layer chromatography (TLC) or HPLC until the starting material is consumed. The work-up procedure typically involves quenching any excess reducing agent, followed by extraction of the product into an organic solvent.
- **Isolation:** The final product is isolated after removal of the solvent under reduced pressure.[\[6\]](#)

Caption: Workflow for the chiral pool synthesis of L-Leucinol.

Purification and Quality Control

Achieving high purity is essential, especially for applications in drug development where impurities can have significant biological effects.

Purification Protocol

For laboratory-scale preparations, purification can often be achieved by vacuum distillation. Given its boiling point of approximately 100-105 °C at 10 Torr, this method is effective at separating the product from non-volatile impurities and residual high-boiling solvents.^[6] For solid, low-melting point batches, recrystallization from a suitable solvent system (e.g., benzene and hexane) can also be employed to achieve high purity.^[14]

Analytical Methods for Purity Assessment

A robust analytical workflow is critical for validating the purity and identity of the synthesized compound.

- High-Performance Liquid Chromatography (HPLC): Reverse-phase HPLC with a UV detector is a standard method for assessing the purity of amino alcohols. Chiral HPLC can be used to determine the enantiomeric excess (ee).^[15]
- Gas Chromatography (GC): GC can be used to assess purity, especially for volatile impurities. The amino alcohol may require derivatization to improve its volatility and chromatographic peak shape.^[15]
- NMR Spectroscopy: ¹H and ¹³C NMR are indispensable for confirming the structure and can be used for quantitative analysis (qNMR) to determine purity against a certified reference standard.^[15]

Table 2: Example HPLC Method for Purity Analysis

Parameter	Condition
Column	C18 Reverse-Phase (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase A	Water with 0.1% Trifluoroacetic Acid (TFA)
Mobile Phase B	Acetonitrile with 0.1% Trifluoroacetic Acid (TFA)
Gradient	10% B to 90% B over 20 minutes
Flow Rate	1.0 mL/min
Detection	UV at 210 nm
Injection Volume	10 µL

Note: This is a general protocol and may require optimization for specific impurity profiles.[15]

Applications in Drug Discovery and Development

L-Leucinol's value lies in its bifunctional nature (amine and alcohol) and its inherent chirality, making it a versatile building block for complex, stereochemically defined molecules.

Role as a Chiral Building Block

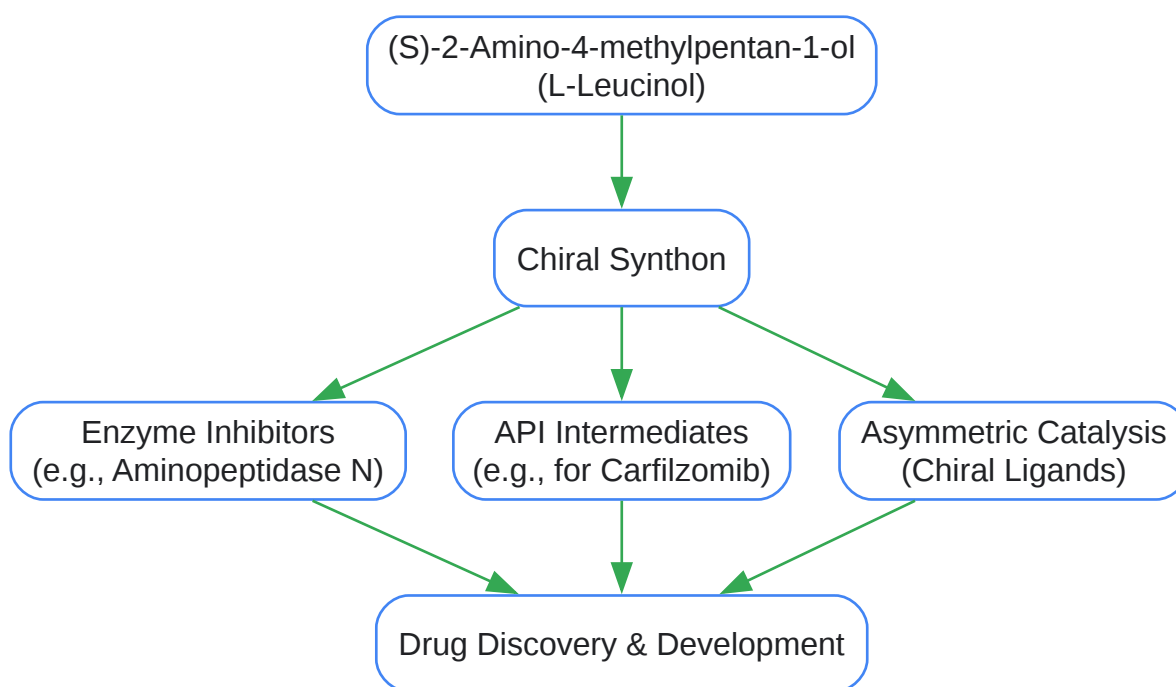
L-Leucinol serves as a synthon that introduces a specific stereocenter into a target molecule. This is a cornerstone of modern asymmetric synthesis, which is critical in pharmacology, as different enantiomers of a drug can have vastly different biological activities and toxicities.[16] [17] The use of unnatural amino acids and their derivatives, like L-Leucinol, is a key strategy in medicinal chemistry to enhance properties such as potency, selectivity, and pharmacokinetic profiles.[18][19]

Case Study: Synthesis of Enzyme Inhibitors

L-Leucinol is a documented starting material for the synthesis of inhibitors for enzymes such as aminopeptidase N and phospholipase A₂. [4] In these syntheses, the amino and hydroxyl groups of L-Leucinol serve as handles for further chemical modification, allowing for the construction of larger molecules designed to fit into the active site of the target enzyme.

Case Study: Intermediate in API Synthesis

A prominent application of L-Leucinol derivatives is in the synthesis of the proteasome inhibitor Carfilzomib, an important anticancer drug. A key intermediate in the large-scale synthesis of Carfilzomib is (S)-2-amino-4-methyl-1-((R)-2-methyloxirane-2-yl)-pentan-1-one, which is derived from L-Leucinol.[20] This underscores the industrial relevance of L-Leucinol as a fundamental chiral raw material.



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Caption: Key application pathways for L-Leucinol in pharmaceutical R&D.

Safety and Handling

(S)-2-Amino-4-methylpentan-1-ol is classified as an irritant, causing skin, eye, and respiratory system irritation.[8] It is a combustible liquid.[3]

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles (eyeshields), chemical-resistant gloves, and a lab coat. Use in a well-ventilated area or under a chemical fume hood.
- **Storage:** Store in a cool, tightly closed container. It is classified under Storage Class 10 for combustible liquids.

- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. If inhaled, move to fresh air. If skin contact occurs, wash with soap and water.^[3]

Conclusion

(S)-**2-Amino-4-methylpentan-1-ol** is more than a simple chemical reagent; it is a foundational tool for imparting chirality in the synthesis of high-value molecules. Its ready availability from the chiral pool, well-defined properties, and versatile reactivity make it an indispensable asset for researchers in organic synthesis and drug development. A thorough understanding of its synthesis, purification, and handling is paramount to leveraging its full potential in the creation of next-generation therapeutics and complex chemical entities.

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